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Compound of Interest

Compound Name: Marsupsin
Cat. No.: B1215608

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Marsupsin**, a novel benzofuranone, is a key bioactive phytochemical isolated from the heartwood of Pterocarpus marsupium Roxb., a tree with a rich mechanisms of action. This document is intended to serve as a resource for researchers and professionals in drug discovery and development, offeri

## **Chemical and Physical Properties of Marsupsin**

Marsupsin is a phenolic compound classified as a member of the 1-benzofuran class.[4] Its structure and properties are summarized in the table beld

Property	
IUPAC Name	
Molecular Formula	
Molecular Weight	
Class	
Source	
Reported Activities	

#### **Role in Traditional Medicine**

Pterocarpus marsupium, the natural source of **marsupsin**, has been a cornerstone of traditional Indian medicine, particularly Ayurveda, for thousands drinking water that has been left overnight in a tumbler carved from the heartwood of the Pterocarpus marsupium tree.[6]

### Pharmacological Activities and Mechanisms of Action

Modern scientific investigations have begun to validate the traditional uses of Pterocarpus marsupium and its active constituents like marsupsin. The

#### **Anti-diabetic Activity**

Marsupsin has demonstrated significant antihyperglycemic effects, with studies indicating its efficacy is comparable to the well-established anti-diabe

Recent research has elucidated that marsupsin exerts its anti-diabetic effects by activating the IRS1-PI3K-AKT-GLUT4 signaling pathway in skeletal

- Insulin Receptor Substrate 1 (IRS1): Upon insulin binding to its receptor, IRS1 is phosphorylated, initiating the downstream signaling cascade.
- Phosphoinositide 3-kinase (PI3K): Activated IRS1 recruits and activates PI3K.
- Protein Kinase B (Akt): PI3K activation leads to the phosphorylation and activation of Akt.
- Glucose Transporter Type 4 (GLUT4): Activated Akt promotes the translocation of GLUT4-containing vesicles from the cytoplasm to the cell membr

Marsupsin has been shown to upregulate the expression and phosphorylation of IRS1, PI3K, and Akt, leading to enhanced GLUT4 translocation and



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The following table summarizes the quantitative effects of Pterocarpus marsupium extracts on inflammatory mar

Parameter	Treatment
PGE <sub>2</sub> Production	P. marsupium extract
COX-2 Activity	P. marsupium extract
TNF-α Levels	Aqueous extract of P. marsupiun
Paw Edema	Methanolic extract of P. marsur

## **Experimental Protocols**



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This section provides detailed methodologies for key experiments relevant to the study of marsupsin and Ptero

# Isolation and Purification of Marsupsin from Pterocarpus marsupium Hea This protocol describes a general method for the extraction and isolation of marsupsin. Preparation of Plant Material: The heartwood of Pterocarpus marsupium is shade-dried and then pulverized int Extraction: The powdered heartwood is extracted with 70% methanol (MeOH) at room temperature. The extract is filtered and concentrated under reduced pressure to yield a crude extract.

The crude extract is suspended in water and partitioned successively with ethyl acetate.

Fractionation:



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## In Vivo Anti-diabetic Activity Assessment in a Streptozotocin (STZ)-In

This protocol outlines the induction of diabetes in rats and the subsequent evaluation of the anti-diabetic e

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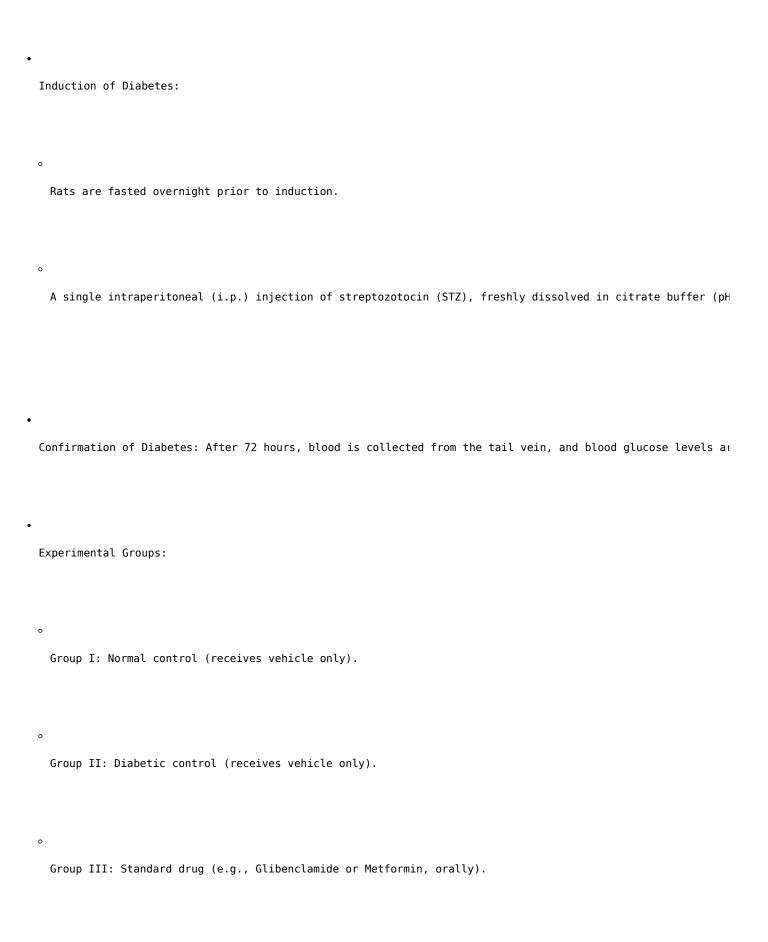
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Animal Model: Male Wistar rats (180-220 g) are used. They are acclimatized to laboratory conditions for at 1



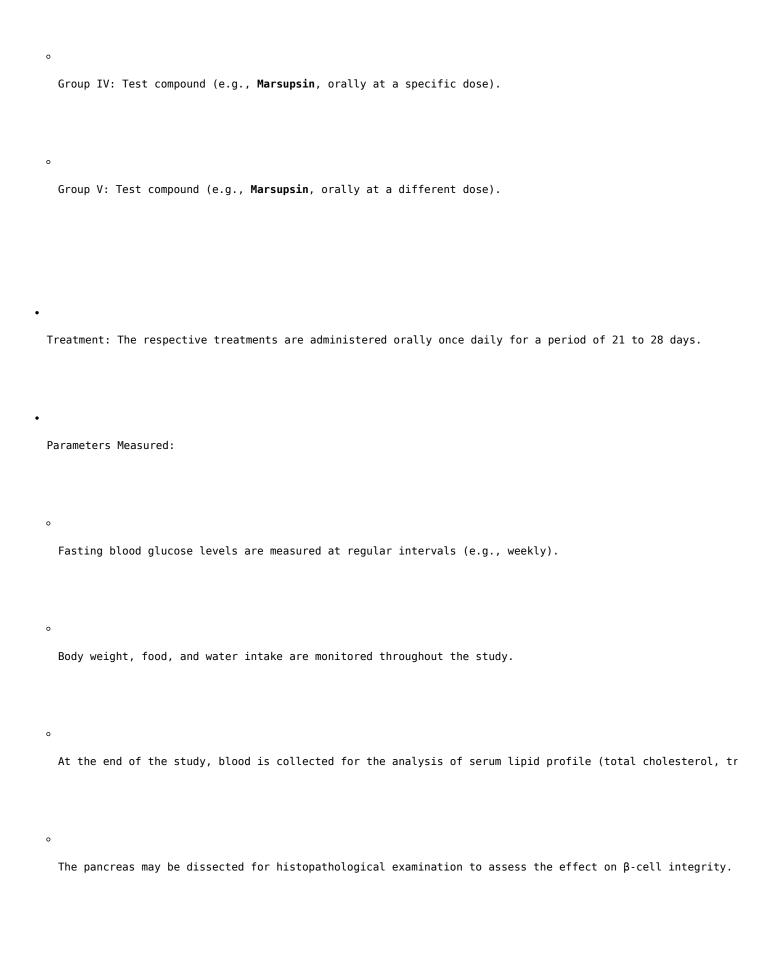














## In Vitro Glucose Uptake Assay in L6 Myotubes

This assay measures the ability of a compound to stimulate glucose uptake in a skeletal muscle cell line.
Cell Culture: L6 myoblasts are cultured in a suitable medium and induced to differentiate into myotubes.
Induction of Insulin Resistance (Optional): To mimic a diabetic state, differentiated L6 myotubes can be tre [1]3. Treatment: The cells are then treated with the test compound (marsupsin) at various concentrations for
Glucose Uptake Measurement:
The cells are incubated with a fluorescently labeled glucose analog (e.g., 2-NBDG).
o After incubation, the cells are washed to remove excess 2-NBDG.
° The fluorescence intensity inside the cells is measured using a fluorescence plate reader or flow cytometr

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• Data Analysis: The glucose uptake in treated cells is compared to that in untreated control cells and cells
Conclusion and Future Directions
Marsupsin, a bioactive compound from the traditionally used medicinal plant Pterocarpus marsupium, demonstrat
For drug development professionals, <b>marsupsin</b> represents a promising natural lead compound. Further research
• Pharmacokinetic and Pharmacodynamic Studies: To understand the absorption, distribution, metabolism, and ex
• Clinical Trials: Well-designed clinical trials are necessary to establish the efficacy and safety of marsup
• Structure-Activity Relationship (SAR) Studies: To synthesize analogs of <b>marsupsin</b> with improved potency and
• Elucidation of Anti-inflammatory Mechanisms: Further investigation is needed to precisely delineate the mol
The comprehensive data presented in this guide underscores the value of integrating traditional knowledge wit



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